

Technical Support Center: LC-MS

Troubleshooting for Benzamide Compounds

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Tert-butyl-n-isopropylbenzamide

CAS No.: 65861-70-3

Cat. No.: B181847

[Get Quote](#)

Section 1: Troubleshooting Guide - From Symptom to Solution

This section is your first line of defense when an experiment goes awry. It is organized by the most common symptoms observed during the LC-MS analysis of benzamides.

Issue 1: No or Low Signal Intensity

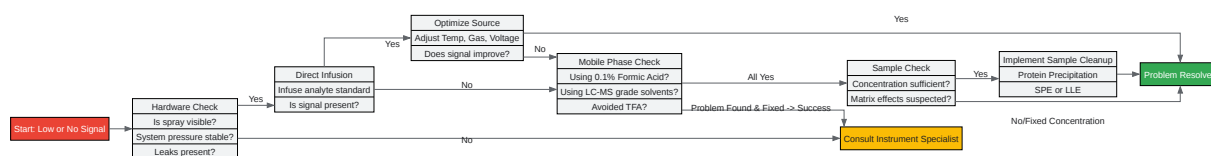
One of the most frequent and frustrating issues is a weak or absent signal for your benzamide analyte. The cause can range from simple oversights to complex ionization problems.

Potential Causes & Step-by-Step Solutions:

- **Fundamental System Checks:** Before diving into complex chemistry, verify the basics. Ensure the mass spectrometer's spray is stable and that there are no leaks in the LC system. A quick check of system pressure and a daily system suitability test can help identify hardware issues early.^[1]

- Ion Source Optimization: Benzamides, containing a basic nitrogen and a polar carbonyl group, generally ionize well in positive electrospray ionization (ESI) mode.^[2] However, default source parameters are rarely optimal.
 - Causality: The efficiency of desolvation and ionization is a delicate balance of temperature, gas flow, and voltage.^{[3][4]} For benzamides, insufficient desolvation can leave the analyte shrouded in solvent, preventing it from entering the gas phase as an ion.
 - Protocol:
 - Infuse the Analyte: Prepare a ~1 µg/mL solution of your benzamide in a typical mobile phase composition (e.g., 50:50 acetonitrile:water with 0.1% formic acid) and infuse it directly into the mass spectrometer using a syringe pump.
 - Tune Parameters: Systematically adjust the following parameters to maximize the signal for the protonated molecule $[M+H]^+$:
 - Capillary Voltage: Typically 3000-4000 V for positive mode.
 - Gas Temperature (Drying Gas): Start around 325-350 °C. Higher temperatures aid desolvation but can cause thermal degradation of sensitive compounds.^[2]
 - Gas Flow: A typical starting point is 10 L/min. This gas helps evaporate the solvent from the ESI droplets.^[2]
 - Nebulizer Pressure: Start around 40 psi. This parameter affects the droplet size; higher pressure generally creates finer droplets that are easier to desolvate.^[2]
- Mobile Phase Composition: The mobile phase is not just a carrier; it's a critical component of the ionization process.
 - Causality: ESI is a competitive process. For a benzamide to be protonated and detected in positive mode, the mobile phase must facilitate this proton transfer.^[5]
 - Protocol:

- Use an Acidic Modifier: Formic acid (0.1%) is the gold standard for positive mode analysis of basic compounds like benzamides. It ensures the analyte is protonated in solution, making it readily detectable as $[M+H]^+$.[\[2\]](#)[\[5\]](#)
- Avoid Ion-Suppressing Agents: Trifluoroacetic acid (TFA), while an excellent ion-pairing agent for chromatography, is a notorious signal suppressor in ESI-MS, especially in negative mode.[\[5\]](#) If it must be used for chromatographic reasons, keep its concentration below 0.01%.[\[5\]](#)
- Solvent Quality: Always use LC-MS grade solvents to avoid introducing contaminants that can compete with your analyte during ionization, leading to ion suppression.[\[1\]](#)[\[6\]](#)
- Sample Preparation and Concentration:
 - Causality: Your analyte may be too dilute, or components from the sample matrix (e.g., salts, phospholipids from plasma) may be interfering with ionization.[\[7\]](#)[\[8\]](#) This is known as the "matrix effect."
 - Protocol:
 - Concentration: Ensure your sample concentration is appropriate for the instrument's sensitivity, typically in the low ng/mL to µg/mL range.[\[9\]](#)
 - Sample Cleanup: For complex matrices like plasma or tissue extracts, a sample cleanup step is essential. Techniques like protein precipitation, liquid-liquid extraction (LLE), or solid-phase extraction (SPE) can remove a significant portion of interfering components.[\[10\]](#)[\[11\]](#)[\[12\]](#)



[Click to download full resolution via product page](#)

Caption: A logical workflow for diagnosing low signal intensity.

Issue 2: Poor Peak Shape (Tailing, Fronting, Splitting)

Ideal chromatographic peaks are sharp and symmetrical (Gaussian). Deviations from this shape can compromise resolution and quantification.^[13]

Potential Causes & Step-by-Step Solutions:

- Peak Tailing: This is the most common peak shape problem for basic compounds like benzamides.
 - Causality: Peak tailing often results from "secondary interactions," where the positively charged analyte interacts with negatively charged residual silanol groups on the surface of the silica-based C18 column.^[14] This leads to a portion of the analyte being retained longer than the bulk, creating a "tail."
 - Protocol:
 - Lower Mobile Phase pH: Adding an acid like formic acid to the mobile phase (pH ~2.7-3.5) serves two purposes: it ensures the benzamide is consistently protonated, and it

"silences" the silanol groups by protonating them, which minimizes these unwanted secondary interactions.

- Add a Competing Base: If lowering the pH is not sufficient or desirable, adding a small amount of a competing base like triethylamine (TEA) can sometimes help, but be aware that TEA can cause significant ion suppression.[5]
- Check for Column Contamination: Buildup of sample matrix components on the column frit or head can cause tailing for all peaks.[14] Flush the column with a strong solvent series (see protocol below). If the problem persists, the column may be irreversibly damaged.
- Peak Fronting or Splitting: These issues are often related to the injection process or solvent incompatibilities.
 - Causality: Injecting a sample dissolved in a solvent much stronger than the initial mobile phase causes the analyte band to spread out and travel too quickly at the head of the column, resulting in fronting or a split peak.[14][15] Column overload can also cause fronting as the stationary phase becomes saturated.[13]
 - Protocol:
 - Match Injection Solvent: As a rule of thumb, the sample solvent should be as weak as or weaker than the starting mobile phase. For reversed-phase LC, this often means dissolving the sample in a high percentage of water or the initial mobile phase itself.[15]
 - Reduce Injection Volume/Concentration: If overload is suspected, dilute the sample by a factor of 10 and reinject. If the peak shape improves and retention time increases slightly, you have confirmed overload.[13]
 - Check for Column Voids: A physical void or channel at the head of the column can cause severe peak splitting. This is often accompanied by a sudden drop in backpressure and is usually irreversible. Replacing the column is the only solution.[14]
- Disconnect the column from the detector.
- Flush with 20-30 column volumes of water (to remove buffers).

- Flush with 20-30 column volumes of isopropanol.
- Flush with 20-30 column volumes of hexane (for very non-polar contaminants, if column is compatible).
- Repeat step 3.
- Equilibrate with your mobile phase until the baseline is stable.

Issue 3: Unstable or Shifting Retention Times

Reproducible retention times are the foundation of compound identification and quantification. Drifting retention is a sign of an unstable system.

Potential Causes & Step-by-Step Solutions:

- LC Pump and Mobile Phase Issues: The most common culprits are related to the mobile phase delivery system.
 - Causality: Inconsistent solvent composition from the pump, outgassing of dissolved air, or changes in mobile phase pH can all lead to retention time shifts.[\[1\]](#)
 - Protocol:
 - Check for Leaks and Bubbles: Visually inspect all fittings for leaks. Purge the pump thoroughly to remove any air bubbles.
 - Fresh Mobile Phase: Prepare fresh mobile phase daily. Buffers can grow microbes, and volatile organic solvents can evaporate, changing the composition and retention characteristics over time.[\[14\]](#)
 - Ensure Equilibration: Before starting a sequence, ensure the column is fully equilibrated with the initial mobile phase. A stable baseline and consistent pressure are good indicators. For gradient methods, a minimum of 10 column volumes is a good starting point for equilibration.
- Column Temperature:

- Causality: Chromatography is a temperature-dependent process. Fluctuations in ambient lab temperature can cause retention times to drift.
- Protocol: Use a column oven to maintain a constant, slightly elevated temperature (e.g., 30-40 °C). This not only improves retention time stability but can also improve peak shape and reduce system backpressure.[\[2\]](#)

Issue 4: High Background Noise & Contamination

High background noise reduces the signal-to-noise ratio, compromising sensitivity and limits of detection.

Potential Causes & Step-by-Step Solutions:

- Solvent and Additive Purity:
 - Causality: Low-quality solvents, water, or additives can contain a host of non-volatile impurities that show up as high background or discrete contaminant peaks in the MS.[\[1\]](#)
[\[16\]](#)
 - Protocol: Use only LC-MS grade solvents, additives (e.g., formic acid), and water (e.g., Milli-Q, 18.2 MΩ·cm).[\[17\]](#)
- Sample Carryover:
 - Causality: "Sticky" compounds from a previous injection can be retained in the injector, tubing, or on the column and elute in subsequent runs.
 - Protocol:
 - Optimize Needle Wash: Ensure the autosampler's needle wash solution is strong enough to remove the analyte. A wash solution of 50:50:1 isopropanol:acetonitrile:water is often effective.
 - Inject Blanks: Run blank injections (using your sample solvent) after high-concentration samples to check for carryover.[\[18\]](#)
- Matrix Effects:

- Causality: Co-eluting compounds from the sample matrix can cause significant ion suppression or enhancement, which can appear as a "dip" or "hump" in the baseline during the elution of matrix components.[\[7\]](#)[\[19\]](#)[\[20\]](#)
- Protocol: See the FAQ section below for a detailed protocol on diagnosing and mitigating matrix effects.

Issue 5: Inconsistent or Unexpected Fragmentation

For MS/MS experiments, reproducible fragmentation is key to confident identification and quantification.

Potential Causes & Step-by-Step Solutions:

- In-Source Fragmentation:
 - Causality: If the energy within the ion source is too high (e.g., high fragmentor or capillary exit voltage), the parent molecule can fragment before it even reaches the mass analyzer. This can weaken the precursor ion signal and complicate the spectrum.
 - Protocol: During tuning (direct infusion), gradually lower the fragmentor/cone voltage and observe if the intensity of the $[M+H]^+$ ion increases relative to its fragments. Find a balance that provides good signal for the precursor ion with minimal fragmentation.
- Collision Energy (CE) Optimization:
 - Causality: The energy used to fragment the precursor ion in the collision cell directly dictates the resulting fragment ions and their relative intensities. A non-optimized CE can lead to either incomplete fragmentation or excessive fragmentation into very small, non-specific ions.
 - Protocol: While infusing the analyte, perform a collision energy ramp experiment. Select the precursor ion ($[M+H]^+$) and program the MS to acquire MS/MS spectra while ramping the collision energy (e.g., from 5 to 40 eV). This will reveal the optimal CE value that produces the most intense and structurally informative fragment ions. For benzamides, look for the characteristic benzoyl cation (m/z 105) and phenyl cation (m/z 77).[\[21\]](#)[\[22\]](#)

Section 2: Frequently Asked Questions (FAQs)

Q1: What are the best starting LC and MS conditions for a new benzamide compound?

- A1: A robust starting point is a C18 reversed-phase column (e.g., 2.1 x 50 mm, <3 μm particle size) with a gradient from 5-95% acetonitrile (with 0.1% formic acid) in water (with 0.1% formic acid) over 5-10 minutes.[\[2\]](#) For the MS, operate in positive ESI mode and scan a mass range from m/z 50 up to ~100 Da above your expected molecular weight.[\[2\]](#)

Q2: Positive or Negative Ion Mode: Which is better for benzamides?

- A2: Positive ion mode is almost always preferred. The amide nitrogen is basic and readily accepts a proton in an acidic mobile phase to form a stable $[M+H]^+$ ion.[\[2\]](#) While some substituted benzamides might be detectable in negative mode (forming $[M-H]^-$), the sensitivity is generally much lower.[\[23\]](#)

Q3: How do I identify and mitigate matrix effects for benzamides in biological samples?

- A3: The gold standard for identifying matrix effects is the post-column infusion experiment.[\[5\]](#)[\[24\]](#)
 - Protocol: Continuously infuse a standard solution of your benzamide into the MS source post-column. Then, inject a blank, extracted matrix sample (e.g., plasma extract without your analyte) onto the LC column. If you observe a drop in the constant signal baseline at the retention time of your analyte, you have confirmed ion suppression from co-eluting matrix components.[\[19\]](#)
 - Mitigation Strategies:
 - Improve Chromatographic Separation: Adjust the gradient to move the analyte away from the interfering region.
 - Enhance Sample Cleanup: Use a more rigorous sample preparation method like SPE to remove interferences.[\[11\]](#)
 - Use a Stable Isotope-Labeled Internal Standard (SIL-IS): This is the most effective way to compensate for matrix effects. A SIL-IS (e.g., with ^{13}C or ^2H labels) is chemically

identical to the analyte and will be affected by ion suppression in the same way, allowing for accurate correction during quantification.[25]

Q4: What are the characteristic fragment ions I should look for in MS/MS for benzamides?

- A4: Benzamides exhibit highly predictable fragmentation patterns. The two most important fragments to monitor in MS/MS are:
 - Benzoyl cation ($\text{C}_6\text{H}_5\text{CO}^+$) at m/z 105: Formed by the cleavage of the amide C-N bond. This is often the most stable and abundant fragment ion (the base peak).[21][22][26]
 - Phenyl cation (C_6H_5^+) at m/z 77: Formed by the subsequent loss of neutral carbon monoxide (CO) from the benzoyl cation.[21][22]

Q5: My benzamide seems unstable in solution. What can I do?

- A5: The amide bond is generally stable, but can be susceptible to hydrolysis under strong acidic or basic conditions, especially at elevated temperatures.[27]
 - Recommendations:
 - Prepare stock solutions in aprotic solvents like DMSO or acetonitrile.
 - For long-term storage, keep solutions at -20°C or -80°C .[27]
 - Avoid prolonged exposure to high heat and extreme pH in the autosampler. If necessary, use a cooled autosampler (e.g., 4°C).

Section 3: Data Tables & Protocols

Table 1: Recommended Starting LC-MS Parameters for Benzamide Analysis

Parameter	Recommended Starting Condition	Rationale & Notes
LC Column	Reversed-Phase C18 (e.g., 2.1 x 50 mm, 1.8-2.7 μ m)	Provides good retention and peak shape for many benzamides.
Mobile Phase A	Water + 0.1% Formic Acid	Acid facilitates positive ionization and improves peak shape.[2]
Mobile Phase B	Acetonitrile + 0.1% Formic Acid	Acetonitrile is a common organic modifier with good UV transparency and low viscosity.
Flow Rate	0.3 - 0.5 mL/min	Appropriate for 2.1 mm ID columns and compatible with standard ESI sources.[5]
Column Temp.	30 - 40 $^{\circ}$ C	Improves reproducibility and can enhance peak efficiency. [2]
Ionization Mode	ESI Positive	Benzamides readily form $[M+H]^+$ ions.[2]
Capillary Voltage	3500 V	A good starting point for stable spray in positive mode.[2]
Drying Gas Temp.	350 $^{\circ}$ C	Ensures efficient desolvation. [2]
MS/MS Transitions	Q1: $[M+H]^+$	Q3: m/z 105 (Benzoyl) & m/z 77 (Phenyl)

Table 2: Common Adducts and Fragments of Benzamide Compounds

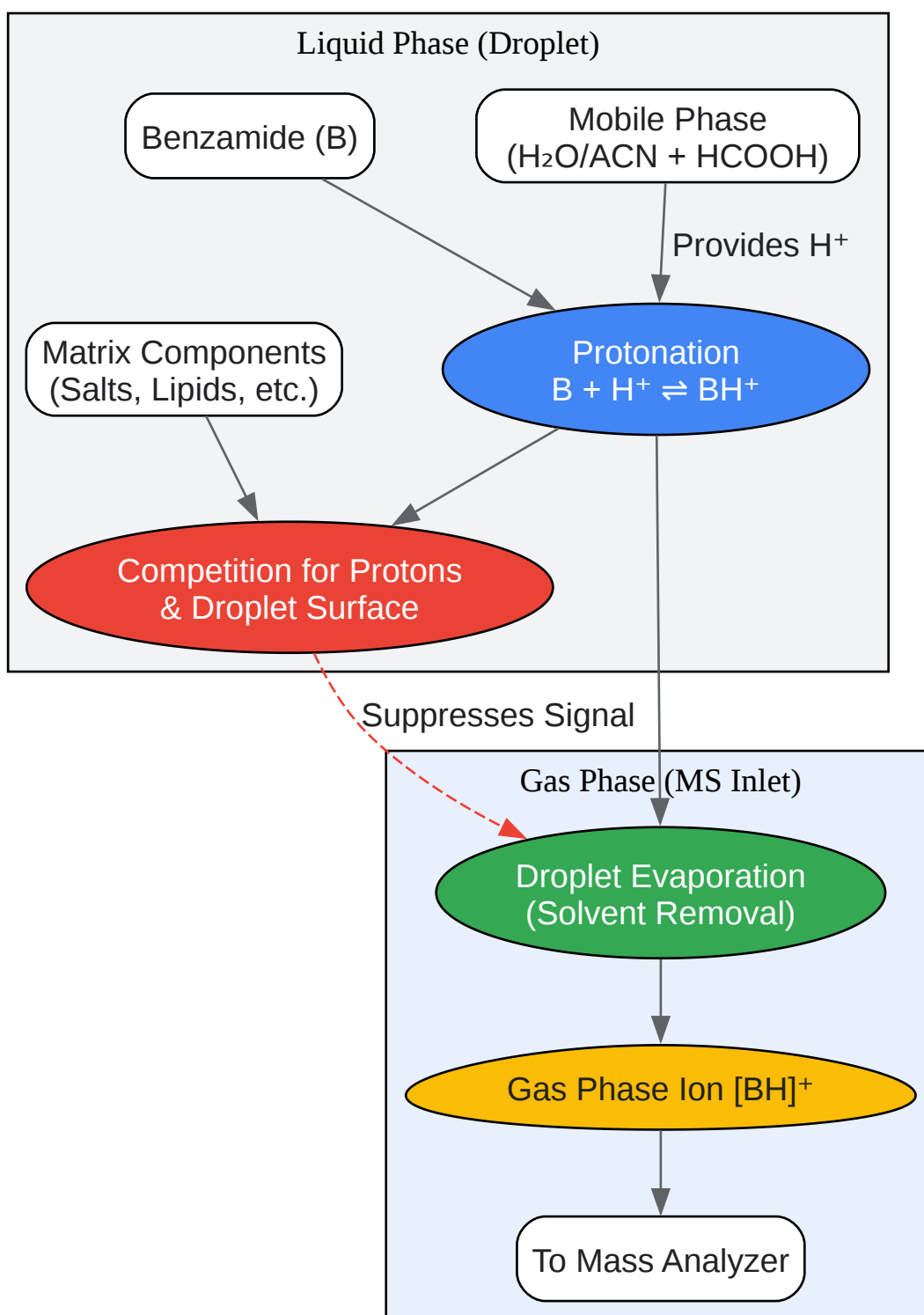
Ion	m/z Calculation	Common Cause / Mode
$[M+H]^+$	Molecular Weight + 1.0073	Protonation (Positive ESI, acidic mobile phase)
$[M+Na]^+$	Molecular Weight + 22.9892	Sodium adduct (From glassware, buffers, or sample matrix)[6]
$[M+K]^+$	Molecular Weight + 38.9631	Potassium adduct (From glassware, buffers, or sample matrix)[6]
$[M+NH_4]^+$	Molecular Weight + 18.0338	Ammonium adduct (When using ammonium formate/acetate buffer)
$[M-H]^-$	Molecular Weight - 1.0073	Deprotonation (Negative ESI, basic mobile phase, generally weak for benzamides)
Benzoyl Cation	m/z 105.0335	Characteristic MS/MS fragment
Phenyl Cation	m/z 77.0386	Characteristic MS/MS fragment

Protocol: General Sample Preparation using Protein Precipitation (For Plasma/Serum)

- Aliquot: Pipette 100 μ L of plasma or serum into a 1.5 mL microcentrifuge tube.
- Add Internal Standard: Spike with a small volume of a concentrated internal standard solution (ideally a stable isotope-labeled version of your analyte).
- Precipitate: Add 300 μ L of ice-cold acetonitrile.[10] The 3:1 ratio of organic solvent to sample is a common starting point.
- Vortex: Vortex vigorously for 1 minute to ensure thorough mixing and protein denaturation.

- **Centrifuge:** Centrifuge at high speed (e.g., >12,000 x g) for 10 minutes at 4°C to pellet the precipitated proteins.
- **Transfer Supernatant:** Carefully transfer the supernatant to a clean tube or a well plate. Avoid disturbing the protein pellet.
- **Evaporate & Reconstitute (Optional but Recommended):** Evaporate the supernatant to dryness under a stream of nitrogen. Reconstitute the residue in a solvent that matches your initial mobile phase (e.g., 100 µL of 95:5 Water:Acetonitrile with 0.1% Formic Acid). This step concentrates the sample and ensures solvent compatibility.[\[28\]](#)
- **Analyze:** Inject the reconstituted sample into the LC-MS system.

Section 4: Visual Diagrams



[Click to download full resolution via product page](#)

Caption: Key factors affecting benzamide ionization from liquid droplet to gas phase ion.

References

- BenchChem. (2025). Application Note: LC-MS Analysis of N-(1-hydroxypropan-2-yl)benzamide Synthesis. Benchchem.
- ZefSci. (2025, May 6). LCMS Troubleshooting: 14 Best Practices for Laboratories. ZefSci. [\[Link\]](#)
- Waters Corporation. Solvents and Caveats for LC/MS. Waters. [\[Link\]](#)
- Goveia, M., et al. (2024, August 29). Tips and tricks for LC–MS-based metabolomics and lipidomics analysis. Analytica Chimica Acta. [\[Link\]](#)
- Element Lab Solutions. Hidden Problems in your LCMS data?. Element Lab Solutions. [\[Link\]](#)
- Agilent Technologies. (2018, January 31). The Chromatography Detective: Troubleshooting Tips & Tools for LC and LC/MS. Agilent. [\[Link\]](#)
- Li, W., et al. (2015, September 1). Development and validation of a sensitive HPLC-MS/MS method for determination of chidamide (epidaza), a new benzamide class of selective histone deacetylase inhibitor, in human plasma and its clinical application. Journal of Chromatography B. [\[Link\]](#)
- Agilent Technologies. Reduced Ion Suppression and Improved LC/MS Sensitivity with Agilent Bond Elut Plexa. Agilent. [\[Link\]](#)
- Krue, A., & Kaupmees, K. (2017, May 10). Think Negative: Finding the Best Electrospray Ionization/MS Mode for Your Analyte. Analytical Chemistry. [\[Link\]](#)
- Dolan, J. W. (2026, March 10). Troubleshooting Basics, Part IV: Peak Shape Problems. LCGC International. [\[Link\]](#)
- Mass Spectrometry Research Facility. Sample Preparation Protocol for Open Access MS. University of Oxford. [\[Link\]](#)
- Zhang, J., et al. (2020). Assessment of matrix effect in quantitative LC-MS bioanalysis. Bioanalysis. [\[Link\]](#)

- Gosetti, F., et al. (2017, November 24). Matrix Effects and Application of Matrix Effect Factor. Critical Reviews in Analytical Chemistry. [\[Link\]](#)
- Element Lab Solutions. 10 Tips for Electrospray Ionisation LC-MS. Element Lab Solutions. [\[Link\]](#)
- ALWSCI. (2025, November 27). Troubleshooting Poor Peak Shape: A Complete Workflow From Mobile Phase To Consumables. ALWSCI. [\[Link\]](#)
- Opentrons. LC-MS Sample Preparation: Techniques & Challenges. Opentrons. [\[Link\]](#)
- Filo. (2026, February 3). Mass Spectrometry Interpretation of Benzamide Explain the interpretation. Filo. [\[Link\]](#)
- Carlier, J., et al. (2021, September 24). Development and validation of a rapid LC-MS/MS method for the detection of 182 novel psychoactive substances in whole blood. Drug Testing and Analysis. [\[Link\]](#)
- MilliporeSigma. Tips & Tricks: Sensitivity Gains in LC-MS. Separation Science. [\[Link\]](#)
- Antignac, J. P., et al. (2004, December 8). The ion suppression phenomenon in liquid chromatography–mass spectrometry and its consequences in the field of residue analysis. Analytica Chimica Acta. [\[Link\]](#)
- Becker, G. Matrix Effects and Ion Suppression in LC-MS: Essential Strategies for Research. Journal of Analytical Techniques and Research. [\[Link\]](#)
- IMM. Sample preparation (MS, LC-MS). IMM Instrument Guides. [\[Link\]](#)
- Van de Steene, J., & Lambert, W. (2008, January 1). Ion Suppression: A Major Concern in Mass Spectrometry. LCGC International. [\[Link\]](#)
- Chemistry Academy. (2021, March 24). PART 17: AROMATIC AMIDES (MASS SPECTRUM FRAGMENTATION PATTERN) FOR CSIR NET/GATE/M.Sc. YouTube. [\[Link\]](#)
- Zga,da-Hartman, A., et al. (2016, March 1). Optimization of the Electrospray Ionization Source with the Use of the Design of Experiments Approach for the LC–MS-MS

Determination of Selected Metabolites in Human Urine. Spectroscopy Online. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. zefsci.com [zefsci.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. elementlabsolutions.com [elementlabsolutions.com]
- 4. spectroscopyonline.com [spectroscopyonline.com]
- 5. bene-technology.com [bene-technology.com]
- 6. lcms.cz [lcms.cz]
- 7. Assessment of matrix effect in quantitative LC-MS bioanalysis - PMC [pmc.ncbi.nlm.nih.gov]
- 8. longdom.org [longdom.org]
- 9. Sample preparation (MS, LC-MS) — IMM Instrument Guides 1.0.8 documentation [imm-instruments.science.ru.nl]
- 10. Development and validation of a sensitive HPLC-MS/MS method for determination of chidamide (epidaza), a new benzamide class of selective histone deacetylase inhibitor, in human plasma and its clinical application - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. agilent.com [agilent.com]
- 12. opentrons.com [opentrons.com]
- 13. chromatographyonline.com [chromatographyonline.com]
- 14. agilent.com [agilent.com]
- 15. Troubleshooting Poor Peak Shape: A Complete Workflow From Mobile Phase To Consumables - Blogs - News [alwsci.com]
- 16. learning.sepscience.com [learning.sepscience.com]
- 17. lcms.cz [lcms.cz]

- 18. Sample Preparation Protocol for Open Access MS | Mass Spectrometry Research Facility [massspec.chem.ox.ac.uk]
- 19. elementlabsolutions.com [elementlabsolutions.com]
- 20. hdb.ugent.be [hdb.ugent.be]
- 21. pdf.benchchem.com [pdf.benchchem.com]
- 22. Mass Spectrometry Interpretation of Benzamide Explain the interpretation.. [askfilo.com]
- 23. pubs.acs.org [pubs.acs.org]
- 24. chromatographyonline.com [chromatographyonline.com]
- 25. tandfonline.com [tandfonline.com]
- 26. youtube.com [youtube.com]
- 27. pdf.benchchem.com [pdf.benchchem.com]
- 28. research.unipd.it [research.unipd.it]
- To cite this document: BenchChem. [Technical Support Center: LC-MS Troubleshooting for Benzamide Compounds]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b181847/docs#technical-support-center-lc-ms-troubleshooting-for-benzamide-compounds>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)